

# An In-Depth Technical Guide to the Chemical Structure and Synthesis of Phenacemide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Phenacemide**

Cat. No.: **B010339**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **phenacemide**, an anticonvulsant agent. The information is intended to support research and development efforts in medicinal chemistry and drug discovery.

## Chemical Structure and Properties of Phenacemide

**Phenacemide**, with the IUPAC name N-carbamoyl-2-phenylacetamide, is an acyclic ureide derivative.<sup>[1][2]</sup> Its chemical structure consists of a phenylacetyl group linked to a urea moiety. The molecular formula for **phenacemide** is C<sub>9</sub>H<sub>10</sub>N<sub>2</sub>O<sub>2</sub>.<sup>[2]</sup>

The key structural feature of **phenacemide** is the presence of both a hydrogen-bond donating and accepting urea group, as well as a lipophilic phenyl ring, which are common pharmacophoric elements in many anticonvulsant drugs.

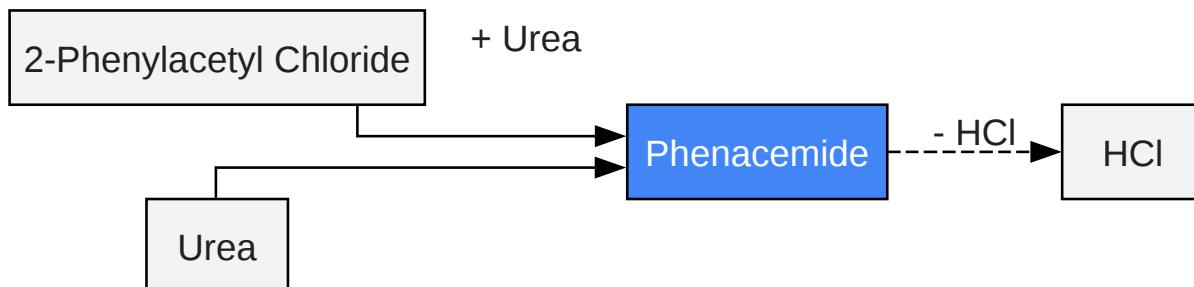
## Quantitative Data

A summary of the key physicochemical properties of **phenacemide** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	178.19 g/mol	[1][2]
Melting Point	212-216 °C	[3]
Solubility	Very slightly soluble in water; slightly soluble in alcohol, benzene, chloroform, and ether.[1]	[1][3]
LogP (Octanol/Water Partition Coefficient)	0.87	[1][2]
pKa	Not available	
Appearance	White to creamy white crystalline solid.[1]	[1]

## Synthesis Pathway of Phenacemide

The most common and direct laboratory synthesis of **phenacemide** involves the acylation of urea with 2-phenylacetyl chloride.[1] This reaction is a nucleophilic acyl substitution where the nitrogen atom of urea attacks the electrophilic carbonyl carbon of the acyl chloride, leading to the formation of **phenacemide** and hydrochloric acid as a byproduct.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 2. Base-mediated three-component system for the synthesis of S-substituted N-acyl ureas - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [benchchem.com](https://benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Chemical Structure and Synthesis of Phenacemide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b010339#phenacemide-chemical-structure-and-synthesis-pathway>

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)